

# Essential Safety and Operational Guidance for Handling (+)-Gardenin A

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## Compound of Interest

Compound Name: (+)-Gardenine

Cat. No.: B15510257

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides essential safety and logistical information for (+)-Gardenin A, a flavonoid with potential neuropharmacological effects. While a comprehensive Safety Data Sheet (SDS) for (+)-Gardenin A is not readily available, this guidance synthesizes current knowledge from chemical suppliers and databases to ensure safe laboratory practices.

## Chemical and Physical Properties

A summary of the known properties of (+)-Gardenin A is presented below. This information is crucial for understanding its behavior and potential hazards.

Property	Value	Source
CAS Number	21187-73-5	[1][2][3]
Molecular Formula	C <sub>21</sub> H <sub>22</sub> O <sub>9</sub>	[1][2][3]
Molecular Weight	418.4 g/mol	[1][3]
Appearance	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[1][4]
Storage	Desiccate at -20°C.[1][2] For long-term storage, -20°C is recommended.[5] Stock solutions can be stored at -80°C for up to 6 months or -20°C for 1 month, protected from light.[6]	

## Hazard Identification and Precautionary Measures

Due to the absence of a specific SDS, a definitive hazard assessment for (+)-Gardenin A is not available. However, based on its classification as a flavonoid and general laboratory safety principles, the following precautions are recommended. It is important to handle this compound as potentially hazardous.

### General Handling Precautions:

- Avoid inhalation of dust.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

## Personal Protective Equipment (PPE)

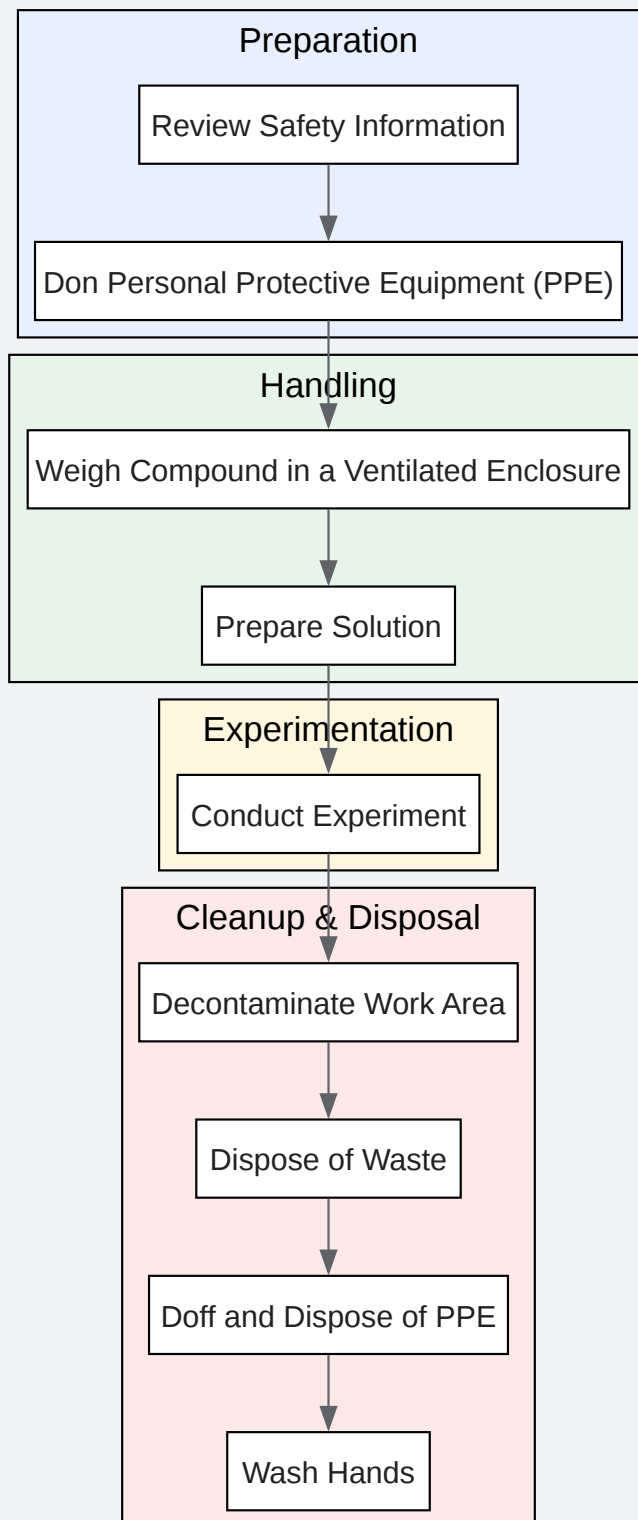
The following PPE is recommended for handling (+)-Gardenin A in a laboratory setting.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield.[7][8]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	A lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator is recommended.

## Experimental Workflow for Handling (+)-Gardenin A

The following diagram outlines a standard workflow for safely handling (+)-Gardenin A in a research setting, from receiving the compound to its final disposal.

## Experimental Workflow for Handling (+)-Gardenin A

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## References

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